

Iprodione Application in Turfgrass Disease Management: A Researcher's Guide

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Compound of Interest

Compound Name: Iprodione

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Application Notes and Protocols for Efficacy and Developmental Studies

Iprodione is a dicarboximide fungicide widely utilized in the management of various turfgrass diseases.[1] It functions as a contact and locally systemic fungicide, inhibiting the germination of fungal spores and the growth of fungal mycelium.[2][3] This document provides detailed application notes and experimental protocols for researchers, scientists, and professionals involved in the development and evaluation of turfgrass disease management strategies involving **iprodione**.

Core Application and Efficacy Data

Iprodione demonstrates broad-spectrum activity against several key turfgrass pathogens.[2][4] Its efficacy has been documented in numerous studies, making it a valuable tool for integrated pest management (IPM) programs.[2]

Table 1: **Iprodione** Application Rates for Common Turfgrass Diseases

Disease	Causal Agent(s)	Typical Application Rate (fl. oz. per 1000 sq. ft.)	Application Interval (days)	Notes
Dollar Spot	Lanzia spp., Moellerodiscus spp.	2.0 - 4.0[5][6]	14 - 28[5][7]	Iprodione has shown excellent control of dollar spot. To mitigate resistance, alternate with fungicides from different FRAC groups.[7][8]
Brown Patch	Rhizoctonia solani	3.0 - 4.0[9]	14 - 21[9]	Generally provides good control.
Anthracnose	Colletotrichum cereale	4.0 - 8.0[9]	14[5]	Often used in a tank mix with other fungicides like fosetyl-Al or chlorothalonil for preventative control.[8][10] For suppression only when used alone.[9]
Corticium Red Thread	Laetisaria fuciformis	4.0[5]	14[5]	Apply as a preventative treatment.[5]
Leaf Spot	Drechslera spp.	3.0 - 4.0[9]	14 - 21[9]	
Gray Snow Mold	Typhula spp.	4.0 - 8.0[11]	See Notes	Apply in the fall before the first snow cover. A second

application may be needed during a mid-winter thaw. Often tank-mixed with chlorothalonil or PCNB.[\[11\]](#)[\[12\]](#)

Curvularia Blight	Curvularia spp.	4.0 - 8.0 [5]	14 [5]	For use on Bermudagrass only. [5]
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Note: Application rates and intervals can vary based on disease pressure, environmental conditions, and specific product labels. Severe conditions may necessitate higher rates and shorter intervals.[\[12\]](#) Always consult the product label for specific instructions.

Resistance Management

The risk of fungicide resistance is a significant consideration in turfgrass disease management. [\[13\]](#) **Iprodione** belongs to FRAC Group 2, and resistance has been reported in pathogens like *Sclerotinia homoeocarpa* (dollar spot).[\[1\]](#)[\[13\]](#)[\[14\]](#) To delay the development of resistance, the following strategies are recommended:

- Rotation: Avoid sequential applications of **iprodione**. Rotate with fungicides from different FRAC groups with different modes of action.[\[8\]](#)[\[15\]](#)
- Tank Mixing: Tank mixing **iprodione** with a broad-spectrum, multi-site fungicide can be an effective resistance management strategy.[\[5\]](#)[\[12\]](#)
- Integrated Pest Management (IPM): Combine chemical controls with cultural practices such as proper irrigation, fertility management, and the use of disease-resistant turfgrass varieties to reduce overall disease pressure.[\[7\]](#)[\[8\]](#)
- Application Rates: Use fungicides at the recommended label rates. Using lower rates can accelerate the selection of resistant fungal strains.[\[10\]](#)

Experimental Protocols

The following are generalized protocols for conducting fungicide efficacy trials in turfgrass research. These can be adapted for specific diseases and research objectives.

Fungicide Efficacy Trial for Foliar Diseases (e.g., Dollar Spot, Brown Patch)

This protocol outlines a standard method for evaluating the efficacy of **iprodione** in controlling common foliar diseases on a research plot.

a. Experimental Design:

- **Plot Establishment:** Utilize established turfgrass stands susceptible to the target disease (e.g., creeping bentgrass for dollar spot). Plots are typically small and replicated (e.g., 3-5 replications) in a randomized complete block design.
- **Inoculation (if necessary):** In the absence of natural disease pressure, plots can be inoculated with the target pathogen. For *Sclerotinia homoeocarpa*, agar plugs from an active culture can be placed in the center of each plot.[\[16\]](#)
- **Treatments:** Include an untreated control, **iprodione** applied at various rates, and potentially other standard fungicide treatments for comparison.

b. Application Procedure:

- **Timing:** Apply fungicides preventatively before symptoms appear or curatively at the first sign of disease.[\[8\]](#)[\[15\]](#)
- **Equipment:** Use a calibrated sprayer (e.g., CO₂-pressurized backpack sprayer) to ensure uniform application.[\[9\]](#)
- **Carrier Volume:** Apply in a sufficient volume of water (e.g., 0.5 to 10 gallons per 1000 sq. ft.) to achieve thorough coverage of the turfgrass foliage.[\[12\]](#)
- **Post-Application:** Avoid irrigation or mowing until the foliage has completely dried.[\[12\]](#)

c. Data Collection and Analysis:

- **Disease Assessment:** Visually assess disease severity at regular intervals (e.g., 7, 14, 21, and 28 days after application). This can be done by counting the number of disease spots or estimating the percentage of the plot area affected.
- **Data Analysis:** Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments. The Area Under the Disease Progress Curve (AUDPC) can also be calculated to assess the overall efficacy of a treatment throughout the trial period.

Protocol for Submitting Samples for Fungicide Testing Programs

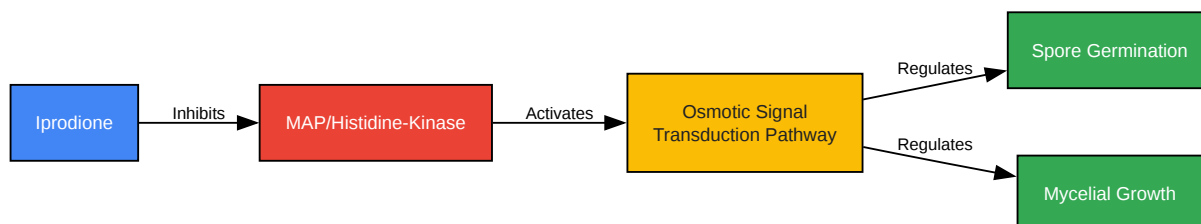
Many university turfgrass programs conduct annual fungicide trials.^{[17][18]} Researchers and companies can submit products for evaluation by following these general steps:

- **Contact the Program:** Reach out to the turfgrass pathology lab at the desired institution to inquire about their specific submission process and deadlines.^[17]
- **Provide a Protocol:** Submit a detailed protocol that includes:
 - Treatment names and formulations.
 - Concentration of the active ingredient.
 - Desired application rates.
 - Target disease(s).
 - Application timing (e.g., preventative, curative, early or late season for snow mold).^[17]
- **Submit Product:** Send the required amount of the test product to the designated research facility by the specified deadline.^[17]

Visualizing Workflows and Pathways

Signaling Pathway

Iprodione's mode of action involves the inhibition of the MAP/Histidine-Kinase in osmotic signal transduction in fungi.[1] This disruption interferes with spore germination and mycelial growth.[2][3]

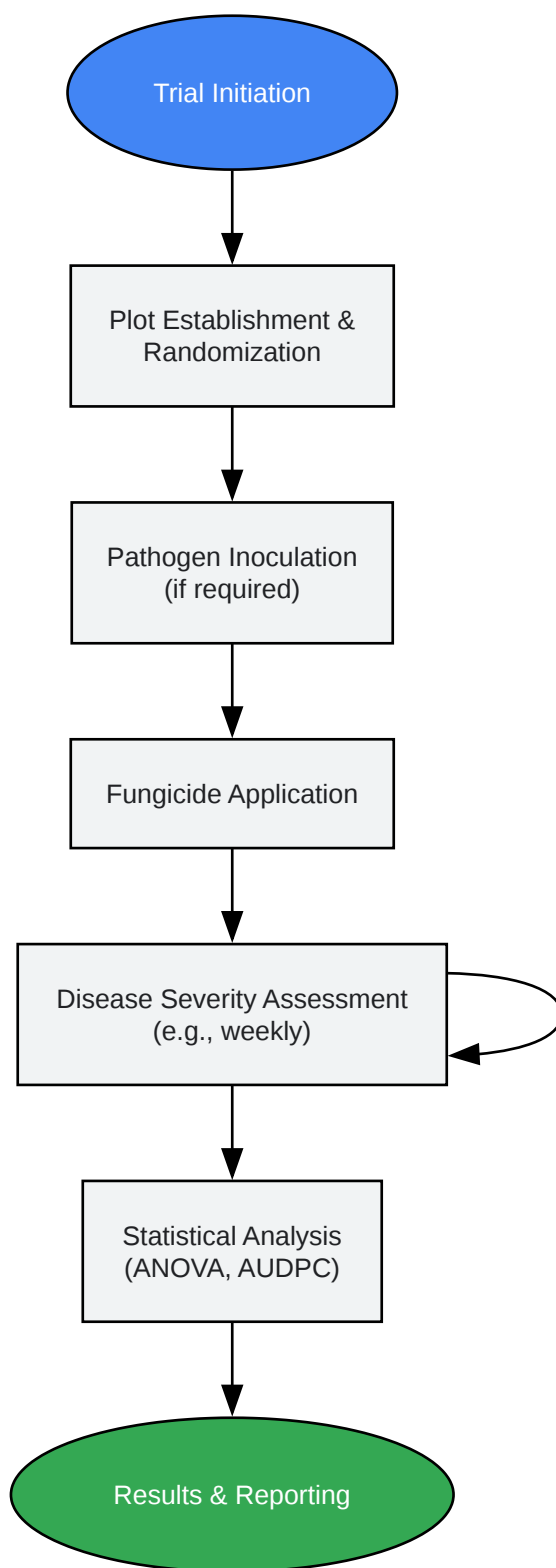


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Caption: Simplified signaling pathway of **iprodione's** mode of action.

Experimental Workflow

The following diagram illustrates a typical workflow for a turfgrass fungicide efficacy trial.



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Caption: Standard experimental workflow for turfgrass fungicide trials.

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